

Synthesis and Characterization of Calcium Borogluconate: A Technical Guide

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Compound of Interest

Compound Name: Calcium borogluconate

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Abstract

Calcium borogluconate is a complex salt synthesized from calcium gluconate and boric acid. It is valued in veterinary medicine for its high solubility and bioavailability as a source of calcium. This technical guide provides a comprehensive overview of the synthesis and characterization of **calcium borogluconate**, offering detailed experimental protocols and summarizing key analytical data. The methodologies covered include spectroscopic, thermal, and elemental analysis techniques essential for the quality control and further development of **calcium borogluconate**-based therapeutic agents.

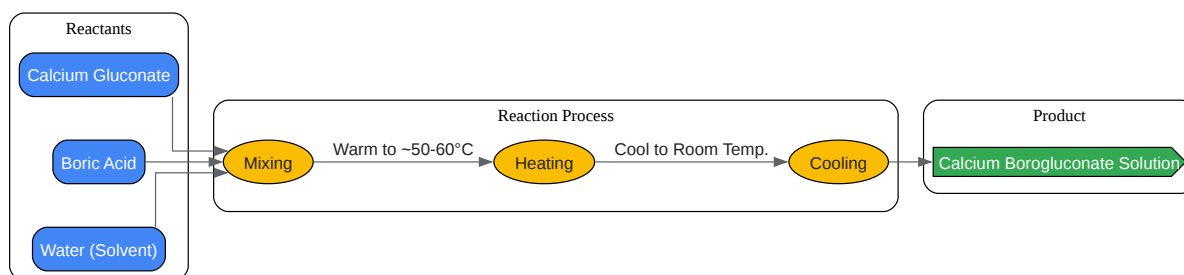
Introduction

Calcium borogluconate is primarily utilized for the treatment of hypocalcemia (milk fever) in cattle. Its enhanced solubility compared to calcium gluconate allows for the administration of a more concentrated solution, making it a preferred choice in veterinary formulations. The complexation of calcium gluconate with boric acid is the key to its improved physicochemical properties. Understanding the synthesis process and the detailed characterization of this compound is crucial for ensuring its quality, safety, and efficacy. This guide outlines the fundamental procedures for its preparation and the analytical techniques for its thorough characterization.

Synthesis of Calcium Borogluconate

The synthesis of **calcium borogluconate** involves the reaction of calcium gluconate with boric acid in an aqueous solution.[1] The boric acid acts as a solubilizing agent, forming a more soluble complex with calcium gluconate.[1]

Synthesis Workflow



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Caption: Synthesis workflow for **calcium borogluconate**.

Experimental Protocol

This protocol is based on established laboratory procedures for the synthesis of **calcium borogluconate**.

Materials:

- Calcium gluconate monohydrate
- Boric acid (technical grade)
- Purified water

Equipment:

- Glass reactor or beaker
- Magnetic stirrer with heating plate
- Thermometer
- Weighing balance

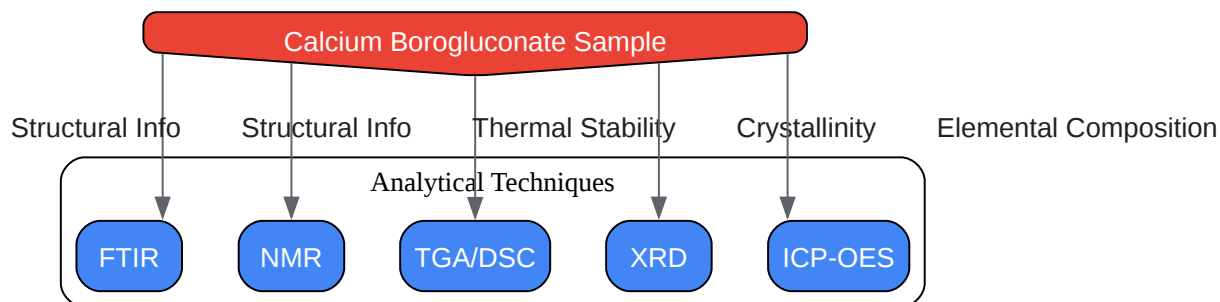
Procedure:

- **Reactant Preparation:** Weigh calcium gluconate monohydrate and boric acid in a 5:1 mass ratio. For a representative synthesis, use 860.5 grams of calcium gluconate monohydrate and 244 grams of boric acid.[2]
- **Dissolution:** To 1100 grams of purified water at room temperature, add the weighed calcium gluconate monohydrate and boric acid.[2]
- **Reaction:** Stir the mixture continuously and warm the solution to approximately 50°C.[2] Maintain this temperature until all solids have dissolved and a clear, dark brown solution is obtained.
- **Cooling:** Allow the solution to cool down to room temperature.
- **Product:** The resulting solution is **calcium borogluconate**. It can be used as is or evaporated to obtain a brownish solid.[2] A 20% aqueous solution of the product is expected to have a pH of approximately 3.5.[3]

Characterization of Calcium Borogluconate

A thorough characterization of **calcium borogluconate** is essential to confirm its identity, purity, and structural properties. The following sections detail the experimental protocols for various analytical techniques.

Characterization Workflow



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Caption: Analytical workflow for **calcium borogluconate** characterization.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule, confirming the formation of the borogluconate complex.

Experimental Protocol:

- Instrument: A standard FTIR spectrometer.
- Sample Preparation: Prepare a potassium bromide (KBr) pellet containing a small amount of the dried **calcium borogluconate** sample. Alternatively, use an Attenuated Total Reflectance (ATR) accessory.
- Analysis: Record the spectrum in the mid-infrared range (typically 4000-400 cm^{-1}).
- Data Processing: Perform baseline correction and peak picking on the obtained spectrum.

Expected Data: While a specific FTIR spectrum for **calcium borogluconate** is not readily available in the searched literature, the spectrum is expected to show characteristic peaks from the gluconate and borate moieties. Key vibrational bands to look for would be:

- Broad O-H stretching vibrations from hydroxyl groups and residual water.
- C-H stretching vibrations.

- C=O stretching from the carboxylate group.
- B-O stretching vibrations, indicative of the borate complex formation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure in solution. Both ^1H and ^{13}C NMR would be valuable.

Experimental Protocol:

- Instrument: A high-field NMR spectrometer.
- Sample Preparation: Dissolve the **calcium borogluconate** sample in a suitable deuterated solvent, such as deuterium oxide (D_2O).
- Analysis: Acquire ^1H and ^{13}C NMR spectra.
- Data Processing: Reference the spectra to an appropriate internal standard and analyze the chemical shifts, coupling constants, and peak integrations.

Expected Data: Specific NMR data for **calcium borogluconate** is not available in the provided search results. The spectra would be complex due to the gluconate backbone. The chemical shifts of the protons and carbons in the gluconate moiety would be expected to shift upon complexation with boric acid and the calcium ion.

Thermal Analysis (TGA/DSC)

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to study the thermal stability and phase transitions of the compound.

Experimental Protocol:

- Instrument: A simultaneous TGA/DSC analyzer.
- Sample Preparation: Place a small, accurately weighed amount of the dried **calcium borogluconate** sample into an alumina or platinum crucible.

- Analysis: Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10 °C/min) over a defined temperature range (e.g., 25-1000 °C).
- Data Processing: Analyze the TGA curve for weight loss steps and the DSC curve for endothermic or exothermic peaks.

Expected Data: Although specific TGA/DSC data for **calcium borogluconate** is not provided in the search results, a typical analysis would likely reveal:

- Initial weight loss corresponding to the dehydration of the sample.
- Subsequent decomposition steps at higher temperatures, corresponding to the breakdown of the organic gluconate moiety and the borate complex.
- DSC peaks corresponding to these thermal events.

X-Ray Diffraction (XRD)

XRD is used to determine the crystalline or amorphous nature of the solid **calcium borogluconate**.

Experimental Protocol:

- Instrument: A powder X-ray diffractometer.
- Sample Preparation: Finely grind the dried **calcium borogluconate** sample and mount it on a sample holder.
- Analysis: Scan the sample over a specific 2θ range (e.g., 5-80°) using a monochromatic X-ray source (e.g., Cu K α).
- Data Processing: Analyze the resulting diffractogram for sharp peaks (crystalline) or a broad halo (amorphous).

Expected Data: The search results indicate that the precursor, calcium gluconate, is crystalline. The complexation with boric acid might result in a crystalline or an amorphous solid. A crystalline sample would exhibit a characteristic diffraction pattern with peaks at specific 2θ angles, which could be used for phase identification.

Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES)

ICP-OES is a highly sensitive technique for determining the elemental composition of the sample, specifically the concentrations of calcium and boron.

Experimental Protocol:

- Instrument: An ICP-OES spectrometer.
- Sample Preparation:
 - Accurately weigh a small amount of the **calcium borogluconate** sample.
 - Digest the sample in a suitable acid matrix (e.g., nitric acid) to ensure complete dissolution. Microwave digestion is often employed for this purpose.
 - Dilute the digested sample to a known volume with deionized water to bring the element concentrations within the linear range of the instrument.
- Analysis:
 - Calibrate the instrument using a series of certified standards for calcium and boron.
 - Aspirate the prepared sample solution into the plasma.
 - Measure the emission intensities at the characteristic wavelengths for calcium and boron.
- Data Processing: Quantify the concentrations of calcium and boron in the sample based on the calibration curves.

Data Summary

The following tables summarize the key physicochemical and analytical data for **calcium borogluconate** based on the available literature.

Table 1: Physicochemical Properties of **Calcium Borogluconate**

Property	Value	Reference(s)
Chemical Formula	$C_{12}H_{20}B_2CaO_{16}$	[3]
pH (20% aq. solution)	~3.5	[3]

Table 2: Elemental Composition of **Calcium Borogluconate**

Element	Theoretical Mass %
Carbon (C)	29.89%
Hydrogen (H)	4.18%
Boron (B)	4.49%
Calcium (Ca)	8.31%
Oxygen (O)	53.12%

Conclusion

This technical guide has provided a detailed overview of the synthesis and characterization of **calcium borogluconate**. The synthesis is a straightforward reaction between calcium gluconate and boric acid in an aqueous medium. A comprehensive characterization using a suite of analytical techniques including FTIR, NMR, TGA/DSC, XRD, and ICP-OES is necessary to ensure the quality and consistency of the final product. The provided experimental protocols and expected data serve as a valuable resource for researchers and professionals in the field of drug development and veterinary medicine. Further research to obtain and publish detailed spectral and thermal data for **calcium borogluconate** would be beneficial to the scientific community.

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